

# Benzyl Carbamate: A Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: Benzyl carbamate

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This technical guide provides an in-depth overview of the melting and boiling point data for **benzyl carbamate**, a crucial reagent in organic synthesis, particularly in the protection of amino groups and the preparation of primary amines. The following sections detail its physical properties, the experimental methods for their determination, and a summary of its synthesis.

## Physicochemical Data

**Benzyl carbamate** is a white to off-white crystalline powder or flakes at room temperature.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Its key physical properties are summarized in the table below.

Property	Value	Source
Melting Point	88 °C (361 K; 190 °F)	Wikipedia[3]
86-89 °C	ChemicalBook[1], Guidechem[4]	
87-89 °C	ChemicalBook[1]	
87.0 to 89.0 °C	Tokyo Chemical Industry	
83-91 °C	Thermo Scientific Chemicals[2]	
Boiling Point	318.7 °C at 760 mmHg	Guidechem[4]
273.17 °C (rough estimate)	ChemicalBook[1]	

## Experimental Protocols

### Melting Point Determination

A common method for determining the melting point of a crystalline solid like **benzyl carbamate** involves the use of a melting point apparatus. One such instrument cited in the literature for compounds derived from **benzyl carbamate** is the Stuart SMP30 melting point apparatus.[5] In a typical procedure, a small, finely powdered sample of the purified compound is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is recorded as the melting point. For **benzyl carbamate**, a "clear melt" is specified in some quality control standards.[2]

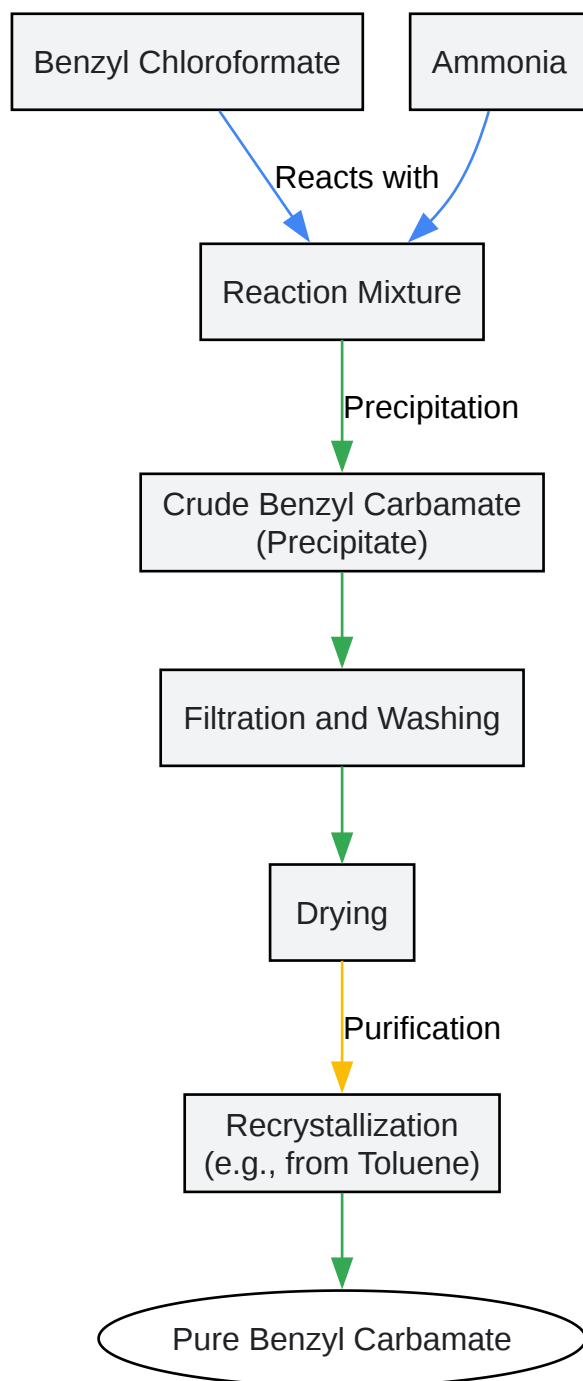
### Purification for Accurate Measurements

To obtain an accurate melting point, the purity of the **benzyl carbamate** is critical. A standard purification method involves recrystallization. For instance, **benzyl carbamate** can be recrystallized from toluene.[1] The process generally involves dissolving the compound in a minimum amount of hot solvent and then allowing it to cool slowly, which promotes the formation of pure crystals. The purified crystals are then collected by filtration, washed with a cold solvent, and dried under vacuum to remove any residual solvent.[1]

## Synthesis of Benzyl Carbamate

The primary route for the synthesis of **benzyl carbamate** is the reaction of benzyl chloroformate with ammonia.[1] This reaction is a nucleophilic acyl substitution where the ammonia acts as the nucleophile.

The logical workflow for the synthesis and purification of **benzyl carbamate** is illustrated in the diagram below.



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Caption: Synthesis and purification workflow for **benzyl carbamate**.

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- To cite this document: BenchChem. [Benzyl Carbamate: A Technical Guide to its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042152#benzyl-carbamate-melting-point-and-boiling-point-data]

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